

Mordant Black PV CAS number and synonyms

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Compound of Interest

Compound Name: Mordant Black PV

Cat. No.: B12385984

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Mordant Black PV: A Technical Overview

CAS Number: 2052-25-7

Synonyms: Mordant Black 9, Acid **Mordant Black PV**, Chrome Fast Black PV, C.I. 16500

This technical guide provides an in-depth overview of **Mordant Black PV**, also known as Mordant Black 9. The information is curated for researchers, scientists, and professionals in drug development, focusing on its chemical properties, synthesis, and established applications. While direct applications in drug development are not widely documented, this guide offers comprehensive technical data that may inform novel research directions.

Chemical and Physical Properties

Mordant Black PV is a monoazo dye, characterized by its use in conjunction with a mordant to fix the dye to substrates, primarily textiles like wool, silk, and nylon. Its properties are summarized in the table below.

Property	Value	Reference
CAS Number	2052-25-7	[1]
Molecular Formula	C ₁₆ H ₁₁ N ₂ NaO ₆ S	[1]
Molecular Weight	382.32 g/mol	[1]
Appearance	Black powder	[2]
Solubility	Soluble in water (Bordeaux red solution), slightly soluble in ethanol and acetone.	[3]
Color Index	C.I. 16500	

Experimental Protocols

Synthesis of Mordant Black 9

The manufacturing process for Mordant Black 9 involves a diazotization reaction followed by an azo coupling.

Materials:

- 3-Amino-4-hydroxybenzenesulfonic acid
- Naphthalene-1,5-diol
- Sodium nitrite
- Hydrochloric acid
- Sodium hydroxide

Procedure:

- Diazotization: 3-Amino-4-hydroxybenzenesulfonic acid is diazotized by reacting it with sodium nitrite in the presence of hydrochloric acid at a low temperature (0-5 °C). This reaction forms a diazonium salt.

- **Azo Coupling:** The resulting diazonium salt is then coupled with Naphthalene-1,5-diol under alkaline conditions. The coupling reaction typically occurs at a controlled pH to ensure the correct substitution pattern.
- **Isolation:** The resulting Mordant Black 9 dye is then precipitated, filtered, and dried.

General Protocol for Dyeing with Mordant Dyes

This protocol provides a general framework for the application of mordant dyes, including Mordant Black 9, in a laboratory setting for dyeing protein-based fibers.

Materials:

- Fiber substrate (e.g., wool, silk)
- Mordant (e.g., potassium dichromate, alum)
- Mordant Black 9 dye
- Acetic acid
- Water bath or heating mantle
- Beakers and stirring rods

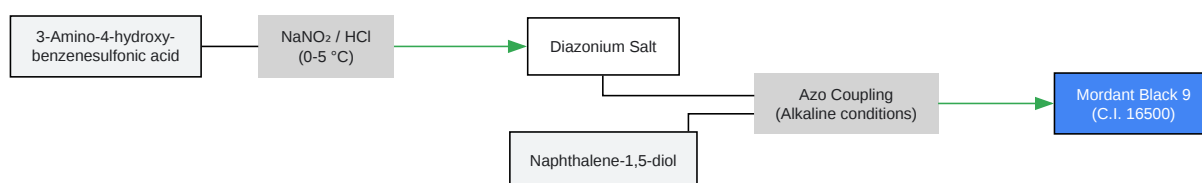
Procedure:

- **Scouring of Fibers:** The fiber is first cleaned to remove any impurities by washing with a neutral soap solution, followed by thorough rinsing.
- **Mordanting:**
 - Prepare a mordant bath by dissolving the chosen mordant in water. The concentration will depend on the mordant and the desired shade.
 - Introduce the wet, scoured fibers into the mordant bath.
 - Slowly heat the bath to a near-boil and maintain for approximately one hour, stirring gently.

- Allow the fibers to cool in the bath, then remove and rinse.
- Dyeing:
 - Prepare a dyebath by dissolving Mordant Black 9 in water. The amount of dye will depend on the weight of the fiber and the desired depth of shade.
 - Acidify the dyebath with acetic acid to a pH of approximately 4.5-5.5.
 - Introduce the wet, mordanted fibers into the dyebath.
 - Slowly raise the temperature to a near-boil and maintain for one to two hours, with occasional stirring.
 - Allow the dyebath to cool before removing the fibers.
- Rinsing and Drying: Rinse the dyed fibers thoroughly in warm and then cold water until the water runs clear. The fibers are then dried away from direct sunlight.

Visualization of Synthesis Pathway

The chemical synthesis of Mordant Black 9 is a straightforward two-step process, as illustrated below.



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Synthesis of Mordant Black 9

Applications and Research Context

The primary application of **Mordant Black PV** is in the textile industry for dyeing various natural fibers. Its ability to form stable complexes with metal ions, a characteristic of mordant dyes, suggests potential for analytical applications. While specific studies on Mordant Black 9 are limited, related mordant dyes, such as Mordant Black 11 (Eriochrome Black T), are well-established as metal indicators in complexometric titrations. This suggests that Mordant Black 9 could potentially be explored for similar applications, such as the extractive analysis of metal traces in biological or environmental samples. One study has noted its use in the extractive analysis of aluminum traces in dialysis solutions, highlighting its potential in analytical chemistry relevant to healthcare.

For researchers in drug development, while **Mordant Black PV** is not a therapeutic agent, its properties as an azo dye and a metal-chelating agent could be of interest in toxicological studies or as a component in the development of novel analytical methods. The general toxicological profile of azo dyes is an area of ongoing research, particularly concerning their metabolic cleavage products.

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